

Identifying and mitigating off-target effects of Nicofuranose

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Compound of Interest

Compound Name: Nicofuranose

CAS No.: 15351-13-0

Cat. No.: B101836

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Technical Support Center: Nicofuranose

Welcome to the Technical Support Center for **Nicofuranose**. This resource is designed for researchers, scientists, and drug development professionals to help identify and mitigate potential off-target effects of **Nicofuranose** during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **Nicofuranose** and what is its primary on-target mechanism of action?

A1: **Nicofuranose** is a derivative of nicotinic acid (niacin) and is classified as a hypolipidemic agent.[1] Its primary on-target effect is to modulate lipid profiles. This is thought to be mediated through the activation of the G-protein coupled receptor 109A (GPR109A, also known as HCA2), which is highly expressed in adipocytes and immune cells.[2] Activation of GPR109A in adipocytes inhibits lipolysis, leading to a decrease in circulating free fatty acids (FFAs). Reduced FFAs in turn decrease the liver's production of very-low-density lipoprotein (VLDL), subsequently lowering low-density lipoprotein (LDL), triglycerides, and total cholesterol, while increasing high-density lipoprotein (HDL) levels.[3]

Q2: What are off-target effects and why should I be concerned about them when using **Nicofuranose**?

A2: Off-target effects occur when a compound interacts with molecular targets other than its intended one. These unintended interactions can lead to misinterpretation of experimental results, cellular toxicity, or other adverse effects that are not related to the on-target activity.[4] While specific off-target interactions for **Nicofuranose** are not well-documented in publicly available literature, its parent compound, nicotinic acid, is known to have various effects that may not be solely explained by GPR109A activation, including impacts on gene expression.[3] Therefore, it is crucial to consider and investigate potential off-target effects to ensure the validity of your research findings.

Q3: What are the known side effects of nicotinic acid that could be indicative of off-target effects?

A3: The most common side effect of high-dose nicotinic acid is flushing, which is a cutaneous vasodilation mediated by the on-target receptor GPR109A in skin immune cells.[2] Other reported adverse effects include gastrointestinal issues, and in some cases, an increase in blood glucose levels or insulin resistance with high doses.[4] These effects could be a result of on-target signaling in different tissues or could potentially involve off-target interactions.

Q4: How can I begin to assess the potential for off-target effects with **Nicofuranose** in my experimental system?

A4: A good starting point is to perform a dose-response curve for your desired on-target effect. Use the lowest effective concentration of **Nicofuranose** that elicits the desired on-target activity in your experiments. Higher concentrations are more likely to engage lower-affinity off-targets. Additionally, consider using a structurally related but inactive control compound, if available, to differentiate between effects of the chemical scaffold and specific on-target activity.

Troubleshooting Guides

Problem 1: Observing an unexpected phenotype or cellular response.

Possible Cause: The observed effect may be due to an off-target interaction of **Nicofuranose**.

Troubleshooting Steps:

- Confirm On-Target Engagement:
 - Genetic Knockdown/Knockout: Use siRNA or CRISPR/Cas9 to reduce or eliminate the expression of the intended target, GPR109A. If the phenotype persists in the absence of the target, it is likely an off-target effect.
 - Cellular Thermal Shift Assay (CETSA): This method can confirm direct binding of **Nicofuranose** to GPR109A in intact cells by measuring changes in the protein's thermal stability.
- Computational Prediction of Off-Targets:
 - Utilize in silico tools and databases (e.g., ChEMBL, PubChem) to predict potential off-targets based on the chemical structure of **Nicofuranose**. This can provide a list of candidate proteins for further experimental validation.
- Experimental Off-Target Profiling:
 - Biochemical Screening: Screen **Nicofuranose** against a panel of purified proteins, such as a kinase panel (e.g., KINOMEscan), to identify potential interactions.
 - Proteome-wide CETSA (MS-CETSA): This unbiased approach can identify proteins that are thermally stabilized by **Nicofuranose** across the proteome, indicating direct binding.

Problem 2: Inconsistent results between different cell lines or experimental models.

Possible Cause: The expression levels of the on-target receptor (GPR109A) or potential off-targets may vary between different cell lines or models.

Troubleshooting Steps:

- Characterize Target and Off-Target Expression:

- Use techniques like qPCR or Western blotting to quantify the expression levels of GPR109A and any high-priority potential off-targets (identified through computational or experimental screening) in the cell lines or tissues you are using.
- Correlate Expression with Phenotype:
 - Analyze whether the magnitude of the observed effect of **Nicofuranose** correlates with the expression level of GPR109A or a potential off-target across different cell lines.

Data Presentation

Table 1: On-Target and Potential Off-Target Profile of **Nicofuranose** (Hypothetical Data)

Disclaimer: The following table contains hypothetical data for illustrative purposes, as comprehensive public data on the off-target profile of **Nicofuranose** is not available. Researchers should generate their own data using the methodologies described in this guide.

Target	Assay Type	IC50 / Kd	Notes
On-Target			
GPR109A	Radioligand Binding	50 nM (Ki)	High-affinity binding to the intended target.
Potential Off-Targets			
Kinase X	Kinase Activity Assay	5 µM (IC50)	Weak inhibition at higher concentrations.
Kinase Y	Kinase Activity Assay	> 50 µM (IC50)	No significant inhibition observed.
GPCR Z	Calcium Flux Assay	10 µM (EC50)	Potential for off-target signaling at high concentrations.
Enzyme A	Enzymatic Assay	25 µM (IC50)	Moderate inhibition, warrants further investigation.

Experimental Protocols

Protocol 1: Cellular Thermal Shift Assay (CETSA) for Target Engagement

Objective: To confirm the binding of **Nicofuranose** to its target protein (GPR109A) in a cellular context.

Methodology:

- Cell Culture and Treatment: Culture cells expressing GPR109A to approximately 80% confluency. Treat cells with various concentrations of **Nicofuranose** or vehicle control for a specified time.
- Thermal Challenge: Heat the cell suspensions at a range of temperatures (e.g., 40°C to 70°C) for 3 minutes to induce protein denaturation.
- Cell Lysis: Lyse the cells by freeze-thaw cycles.
- Separation of Soluble and Precipitated Proteins: Centrifuge the lysates at high speed to pellet the aggregated, denatured proteins.
- Detection of Soluble Target Protein: Analyze the supernatant (soluble fraction) by Western blotting using an antibody specific for GPR109A.
- Data Analysis: Quantify the band intensities. A shift in the melting curve to a higher temperature in the presence of **Nicofuranose** indicates target engagement.

Protocol 2: Kinase Selectivity Profiling

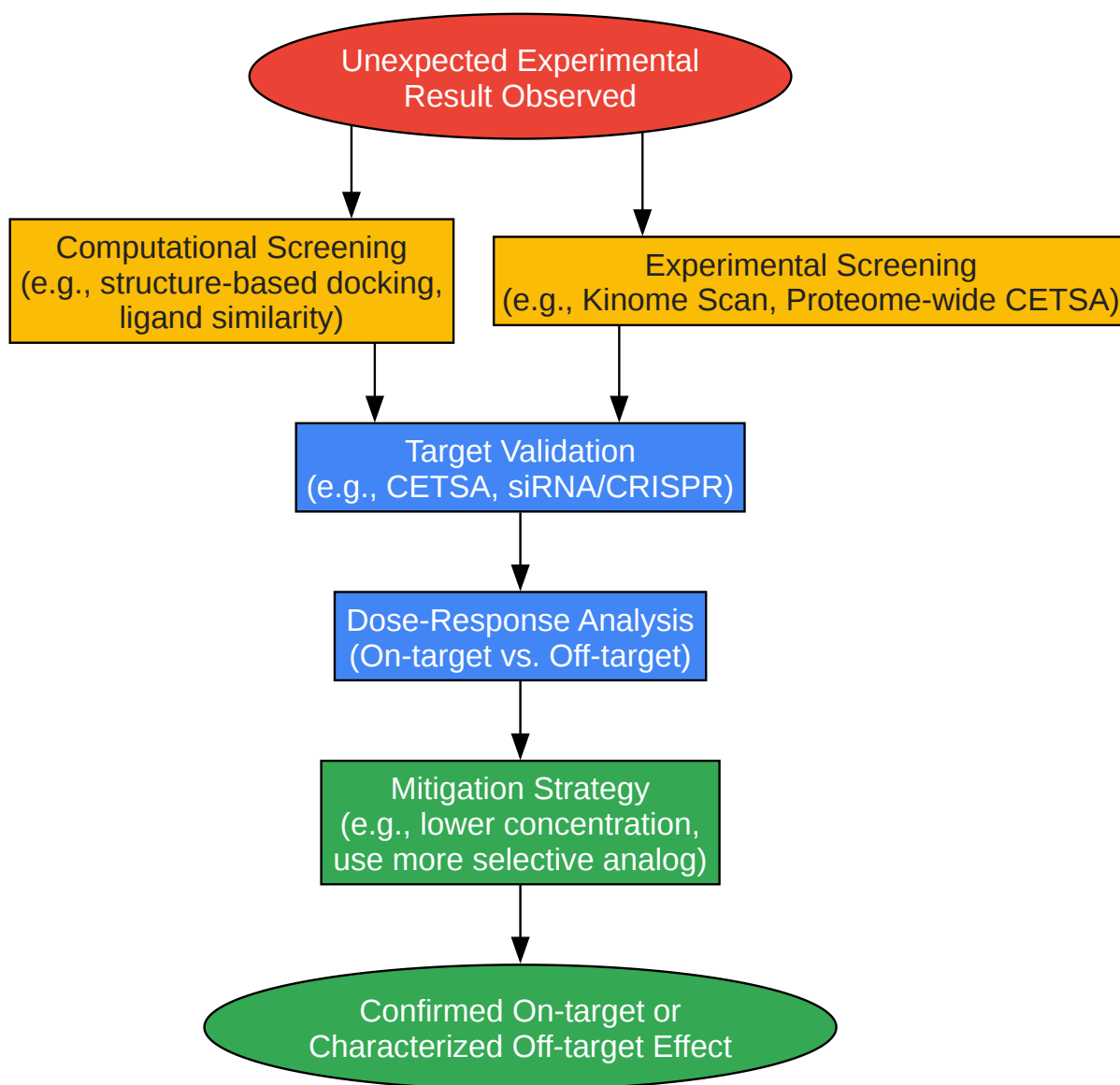
Objective: To assess the potential for **Nicofuranose** to inhibit protein kinases as an off-target activity.

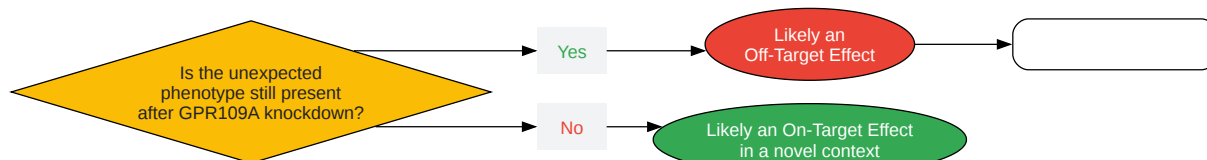
Methodology:

- Compound Submission: Provide a sample of **Nicofuranose** at a specified concentration (e.g., 10 mM in DMSO) to a commercial kinase profiling service (e.g., KINOMEscan).

- **Assay Performance:** The service will perform competitive binding assays against a large panel of recombinant human kinases (typically over 400). The assay measures the ability of **Nicofuranose** to displace a ligand from the kinase active site.
- **Data Reporting:** Results are typically reported as percent inhibition at a given concentration (e.g., 1 μ M or 10 μ M).
- **Follow-up:** For any significant "hits" (e.g., >80% inhibition), determine the IC₅₀ value through dose-response experiments to quantify the potency of the off-target interaction.

Visualizations





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